

# A Comprehensive Safety Guide to Ethyl Bromoacetate for Laboratory Professionals

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## Compound of Interest

Compound Name: *Ethylene bromoacetate*

Cat. No.: *B1211380*

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Ethyl bromoacetate is a versatile reagent in organic synthesis, frequently utilized in the development of pharmaceuticals and other fine chemicals. However, its utility is matched by its significant toxicological profile, demanding rigorous adherence to safety protocols. This technical guide provides researchers, scientists, and drug development professionals with essential safety data, handling procedures, and emergency responses for ethyl bromoacetate.

## Hazard Identification and Classification

Ethyl bromoacetate is classified as acutely toxic and is fatal if swallowed, inhaled, or in contact with skin.<sup>[1]</sup> It is also a combustible liquid and a lachrymator, causing severe irritation to the eyes, skin, and respiratory tract.<sup>[2][3]</sup>

GHS Hazard Statements:

- H226: Flammable liquid and vapour.<sup>[4]</sup>
- H300: Fatal if swallowed.<sup>[5]</sup>
- H310: Fatal in contact with skin.<sup>[5]</sup>
- H330: Fatal if inhaled.<sup>[5]</sup>

Signal Word: Danger<sup>[1]</sup>

## Physical and Chemical Properties

A clear, colorless to pale yellow or straw-colored liquid, ethyl bromoacetate possesses a sharp, fruity odor.[\[1\]](#)[\[6\]](#) Its key physical and chemical properties are summarized in the table below.

Property	Value
CAS Number	105-36-2
Molecular Formula	C <sub>4</sub> H <sub>7</sub> BrO <sub>2</sub>
Molecular Weight	167.01 g/mol <a href="#">[1]</a>
Appearance	Clear, colorless to pale yellow liquid <a href="#">[1]</a>
Flash Point	47 °C (116.6 °F) to 58°C c.c. <a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	162-163 °C <a href="#">[6]</a>
Melting Point	-13.8 °C <a href="#">[6]</a>
Solubility	Insoluble in water; soluble in alcohol, benzene, and ether <a href="#">[3]</a>
Vapor Density	5.8 (Air = 1) <a href="#">[6]</a>

## Toxicology and Health Effects

Exposure to ethyl bromoacetate can lead to severe health consequences. The primary routes of exposure are inhalation, skin contact, and ingestion.[\[6\]](#)

Exposure Route	Acute Effects	Chronic Effects
Inhalation	Fatal. <sup>[1]</sup> Irritation of the nose, throat, and lungs, causing coughing and shortness of breath. <sup>[7]</sup> Higher exposures can lead to pulmonary edema, a medical emergency. <sup>[7]</sup>	Repeated exposure may lead to bronchitis. <sup>[7]</sup>
Skin Contact	Fatal. <sup>[1]</sup> Causes severe skin irritation, rash, or a burning sensation. <sup>[2]</sup> <sup>[7]</sup> The substance can be absorbed through the skin. <sup>[2]</sup>	May cause a skin allergy, leading to itching and a skin rash upon subsequent low-level exposure. <sup>[7]</sup>
Eye Contact	Causes severe eye irritation and burns, which can lead to permanent damage. <sup>[2]</sup> <sup>[7]</sup> It is a lachrymator, meaning it induces tearing. <sup>[2]</sup>	Not specified.
Ingestion	Fatal. <sup>[1]</sup> Causes gastrointestinal irritation with nausea, vomiting, and diarrhea. <sup>[2]</sup>	Not specified.

## Experimental Protocols Referenced in Safety Data

Safety Data Sheets summarize the results of toxicological and physical hazard testing but typically do not provide detailed experimental methodologies. The classifications are derived from standardized tests, such as those for determining acute toxicity (e.g., LD50 for oral and dermal routes, and LC50 for inhalation), skin and eye irritation, and flammability. These tests are conducted according to internationally recognized guidelines, such as those established by the OECD (Organisation for Economic Co-operation and Development).

## Safe Handling and Storage

Due to the severe hazards associated with ethyl bromoacetate, stringent safety measures are mandatory during its handling and storage.

#### Engineering Controls:

- All work with ethyl bromoacetate must be conducted in a well-ventilated area, preferably within a chemical fume hood.[8]
- Operations should be enclosed where possible, and local exhaust ventilation should be used at the site of chemical release.[7]
- An eyewash station and an emergency shower must be readily accessible in the immediate work area.[7]

#### Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical splash goggles and a face shield are required.[4]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent any skin exposure.[2] This includes a complete suit protecting against chemicals and flame-retardant antistatic protective clothing.[4]
- Respiratory Protection: If ventilation is inadequate, a NIOSH/MSHA-approved respirator is necessary.[2] For situations where vapors or aerosols are generated, respiratory protection is required.

#### Storage:

- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[2][8]
- Keep containers tightly closed when not in use.[1]
- Store separately from incompatible materials such as strong acids, strong bases, oxidizing agents, and reducing agents.[1][7]

## Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving ethyl bromoacetate.

#### First-Aid Measures:

- Inhalation: Immediately move the person to fresh air.[\[1\]](#) If not breathing, give artificial respiration. Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing.[\[1\]](#)[\[2\]](#) Seek immediate medical attention.[\[2\]](#)
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[2\]](#)[\[7\]](#) Seek immediate medical attention.[\[2\]](#)[\[7\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#) If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[\[2\]](#) Never give anything by mouth to an unconscious person.[\[2\]](#) Seek immediate medical attention.[\[1\]](#)

#### Spills and Leaks:

- Evacuate all non-essential personnel from the area.[\[7\]](#)
- Remove all sources of ignition.[\[7\]](#)
- Ventilate the area of the spill.[\[7\]](#)
- For small spills, absorb with an inert material such as sand, dry lime, or soda ash and place in a sealed container for disposal.[\[7\]](#)
- It may be necessary to dispose of ethyl bromoacetate as hazardous waste.[\[7\]](#)

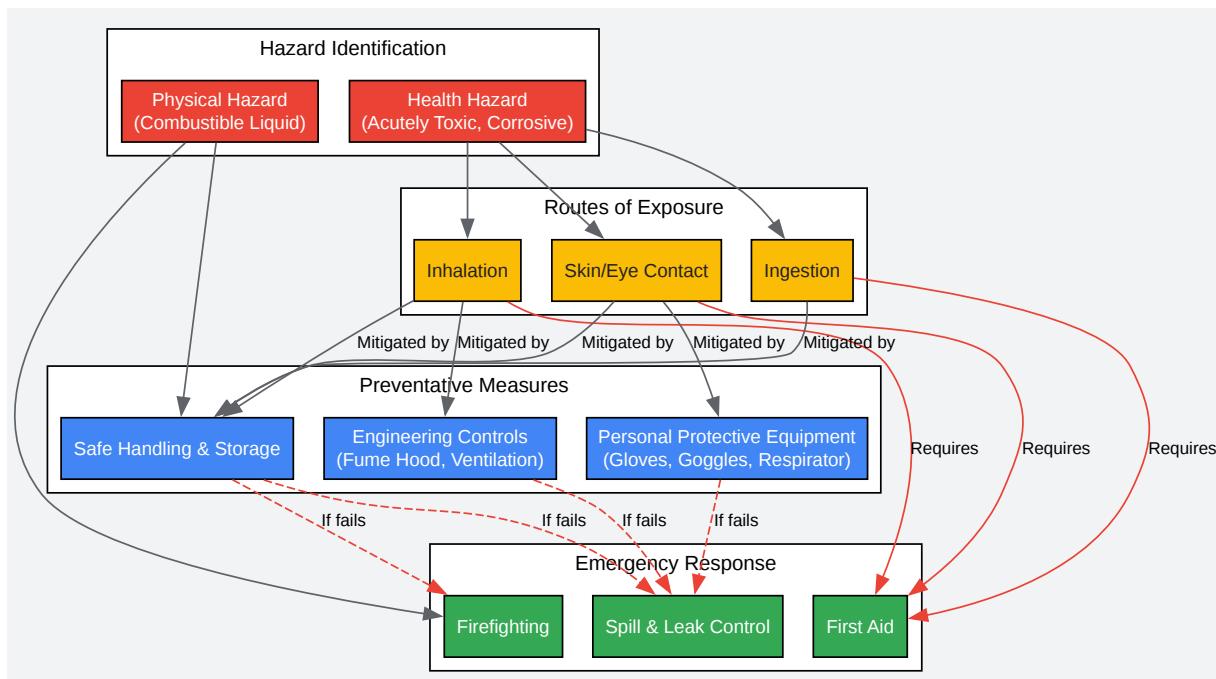
#### Firefighting Measures:

- Ethyl bromoacetate is a combustible liquid.[\[7\]](#)
- Use dry chemical, CO<sub>2</sub>, alcohol-resistant foam, or water spray to extinguish a fire.[\[1\]](#)[\[7\]](#)
- Firefighters should wear self-contained breathing apparatus and full protective gear.[\[2\]](#)

- Poisonous gases, including carbon monoxide and hydrogen bromide, are produced in a fire.  
[7]

## Hazard and Response Workflow

The following diagram illustrates the logical workflow from hazard identification to appropriate response for ethyl bromoacetate.



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Caption: Workflow of ethyl bromoacetate hazards, exposure routes, and safety responses.

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## References

- 1. lobachemie.com [lobachemie.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. echemi.com [echemi.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. nj.gov [nj.gov]
- 8. How to properly handle and store ethyl bromoacetate\_Chemicalbook [chemicalbook.com]
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